

Application Note: NMR Characterization of 4-(3-Bromophenyl)thiazole-2-carboxylic acid

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Compound of Interest

Compound Name: 4-(3-Bromophenyl)thiazole-2-carboxylic acid

CAS No.: 808128-00-9

Cat. No.: B1602885

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Executive Summary

The thiazole-2-carboxylic acid moiety is a privileged structure in drug development, serving as a bioisostere for benzoic acid derivatives and a precursor for diverse heterocycles. Accurate characterization of the 4-(3-bromophenyl) derivative requires distinguishing the specific substitution pattern on the phenyl ring (meta-bromo) and confirming the oxidation state of the thiazole core. This protocol outlines the sample preparation, acquisition parameters, and spectral assignment logic required to validate this compound with high confidence.

Experimental Protocol

Sample Preparation

The carboxylic acid group and the aromatic core significantly reduce solubility in non-polar solvents like Chloroform-d (

). Dimethyl sulfoxide-d6 (DMSO-d6) is the required solvent to ensure full solubility and to visualize the exchangeable carboxylic proton.

- Mass: Weigh 10–15 mg of the solid analyte.
- Solvent: Add 600 µL of DMSO-d6 (99.9% D).
- Vessel: Transfer to a clean, dry 5 mm NMR tube.
- Homogenization: Sonicate for 30–60 seconds if the solid does not dissolve immediately. Ensure the solution is clear and free of suspended particles.

Acquisition Parameters (Standard 400/500 MHz)

To ensure publication-quality data (E-E-A-T standard), use the following acquisition parameters.

Parameter	¹ H NMR (Proton)	¹³ C NMR (Carbon)
Pulse Sequence	zg30 (30° pulse)	zgpg30 (Power-gated decoupling)
Scans (NS)	16 – 64	1024 – 4096 (Signal-to-Noise > 10)
Relaxation Delay (D1)	1.0 – 5.0 sec (Ensure COOH relaxation)	2.0 sec
Spectral Width	16 ppm (-1 to 15 ppm)	240 ppm (-10 to 230 ppm)
Temperature	298 K (25°C)	298 K (25°C)

Structural Analysis & Assignment Logic

Structure & Numbering

The molecule consists of two aromatic systems: a thiazole ring (positions 2, 4,^[1]^[2]^[3]^[4]^[5] 5) and a 3-bromophenyl ring attached at thiazole-C4.^[6]^[7]

- Thiazole Ring:
 - C2: Attached to Carboxylic Acid (COOH).^[8]^[9]

- C4: Attached to Phenyl Ring.[\[3\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)
- C5: Protonated (Characteristic Singlet).
- Phenyl Ring (3-Bromo substitution):
 - H-2': Isolated between Thiazole and Br (Singlet-like/Triplet).
 - H-4': Ortho to Br, Para to Thiazole.
 - H-5': Meta to both (Triplet).
 - H-6': Ortho to Thiazole, Para to Br.

¹H NMR Assignment (Expected Shifts in DMSO-d₆)

Note: Chemical shifts are predicted based on validated fragment analysis of 4-phenylthiazole and 3-bromobenzene derivatives.

Shift (δ ppm)	Multiplicity	Integral	Assignment	Mechanistic Insight
13.50 – 14.00	Broad Singlet (br s)	1H	COOH	Highly deshielded acidic proton; chemical shift varies with concentration and water content.
8.60 – 8.75	Singlet (s)	1H	Thiazole C5-H	Deshielded by the adjacent C2-COOH and C4-Aromatic ring. Diagnostic peak for 2,4-disubstituted thiazoles.
8.25 – 8.35	Triplet (t, J~1.8 Hz)	1H	Ph H-2'	The "isolated" proton. Deshielded by both the thiazole ring and the inductive effect of Bromine.
8.05 – 8.15	Doublet of triplets (dt)	1H	Ph H-6'	Ortho to the thiazole ring; anisotropic deshielding from the heterocycle.
7.60 – 7.70	Doublet of triplets (dt)	1H	Ph H-4'	Ortho to Bromine; inductive deshielding.

7.40 – 7.50	Triplet (t, J~7.8 Hz)	1H	Ph H-5'	Meta position; typically the most shielded aromatic proton in this system.
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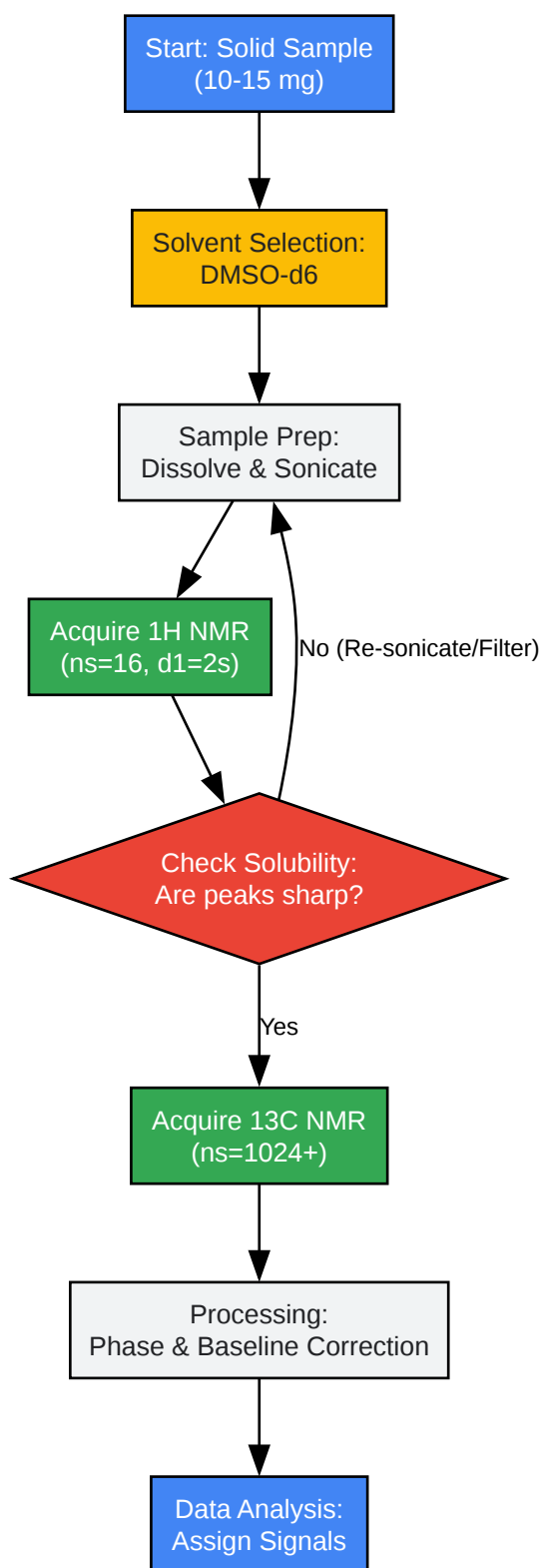
¹³C NMR Assignment (Expected Shifts in DMSO-d₆)

Shift (δ ppm)	Carbon Type	Assignment	Mechanistic Insight
161.0 – 163.0	C=O	COOH	Carbonyl carbon; typical range for aromatic/heteroaromatic acids.
158.0 – 160.0	Quaternary (Cq)	Thiazole C2	Attached to COOH; often weak due to long relaxation times.
153.0 – 155.0	Quaternary (Cq)	Thiazole C4	Ipso to the phenyl ring.
135.0 – 136.0	Quaternary (Cq)	Ph C1'	Ipso to the thiazole ring.
130.0 – 132.0	CH	Ph C2', C4'	Carbons ortho to substituents.
129.0 – 130.0	CH	Ph C5'	Meta carbon.
126.0 – 128.0	CH	Thiazole C5	The only methine carbon in the thiazole ring.
125.0 – 126.0	CH	Ph C6'	Ortho to thiazole.
122.0 – 123.0	Quaternary (Cq)	Ph C3'	C-Br. Carbon attached to Bromine is typically shielded relative to other substituted carbons (Heavy Atom Effect).

Visualization of Characterization Workflow

NMR Workflow Diagram

The following diagram illustrates the critical decision-making process during sample preparation and data processing.

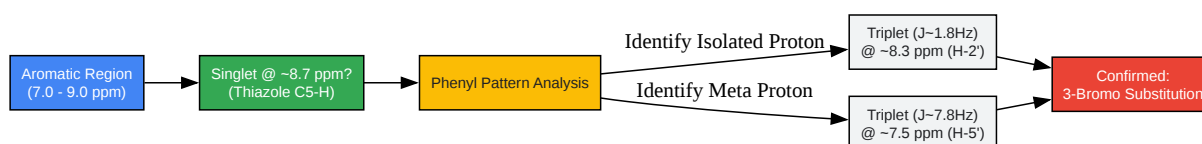


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Caption: Figure 1. Step-by-step NMR acquisition workflow optimized for low-solubility heteroaromatic carboxylic acids.

Signal Assignment Logic Tree

This logic tree guides the researcher in distinguishing the specific regiochemistry of the 3-bromophenyl group.



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Caption: Figure 2. Logic tree for confirming the 3-bromophenyl substitution pattern via splitting analysis.

Troubleshooting & Tips

- **Missing COOH Signal:** The carboxylic acid proton (13-14 ppm) is exchangeable. If the DMSO-d₆ is "wet" (contains water), this peak may broaden significantly or disappear due to exchange with H₂O. Tip: Use a fresh ampoule of DMSO-d₆ or add a molecular sieve.
- **Solubility Issues:** If the sample appears cloudy, the resolution will be poor (broad peaks). Tip: Gently warm the NMR tube to 40°C inside the probe if the instrument allows, or filter the solution through a cotton plug before acquisition.
- **Distinguishing Isomers:** The 4-(3-bromophenyl) isomer is distinguished from the 4-(4-bromophenyl) isomer by the splitting pattern. The 4-bromo analog shows a symmetric AA'BB' system (two doublets), whereas the 3-bromo analog shows the complex ABCD system (singlet, two doublets, triplet) described above.

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